

# An In-depth Technical Guide to JWH 251 4-methylphenyl Isomer

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## Compound of Interest

Compound Name: JWH 251 4-methylphenyl isomer

CAS No.: 864445-41-0

Cat. No.: B594090

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of the 4-methylphenyl isomer of JWH 251, a synthetic cannabinoid of the phenylacetylindole class. As a Senior Application Scientist, the following information is curated to provide both foundational knowledge and practical insights for professionals engaged in research and development in this area.

## Introduction

JWH 251 is a synthetic cannabinoid that, along with its various isomers, has been a subject of interest in forensic chemistry, pharmacology, and toxicology.<sup>[1][2]</sup> The positional isomerism of substituents on the phenyl ring can significantly impact the compound's interaction with cannabinoid receptors and, consequently, its biological activity. This guide focuses specifically on the 4-methylphenyl isomer of JWH 251, providing detailed information on its chemical identity, properties, and the broader context of its pharmacological class.

## Core Identification and Physicochemical Properties

The definitive identification of a chemical compound in a research or forensic setting is paramount. The Chemical Abstracts Service (CAS) number for the 4-methylphenyl isomer of JWH 251 is 864445-41-0.[3][4]

A summary of its key physicochemical properties is presented in the table below:

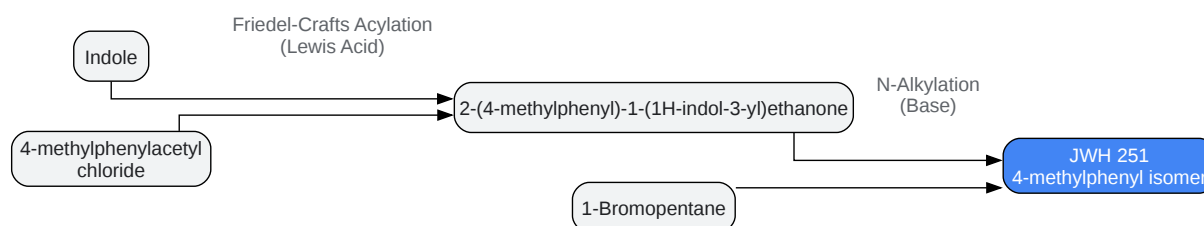
Property	Value	Source
Formal Name	2-(4-methylphenyl)-1-(1-pentyl-1H-indol-3-yl)-ethanone	[3]
Synonym	JWH 251 4-methyl isomer	[3]
CAS Number	864445-41-0	[3][4]
Molecular Formula	C <sub>22</sub> H <sub>25</sub> NO	[3]
Formula Weight	319.4 g/mol	[3]
Purity	≥98%	[3]
Formulation	A solution in methanol	[3]
Solubility	DMF: 5 mg/ml, DMSO: 2.5 mg/ml, Ethanol: 20 mg/ml	[3]
λ <sub>max</sub>	212, 246, 305 nm	[3]
SMILES	<chem>O=C(C1=CN(CCCCC)C2=C1C=CC=C2)CC3=CC=C(C)C=C3</chem>	[3]
InChI Key	GSVYYNBRAJBCQS-UHFFFAOYSA-N	[3]

## Synthesis and Analytical Characterization

### Plausible Synthetic Pathway

While a specific, detailed synthesis protocol for the 4-methylphenyl isomer of JWH 251 is not readily available in peer-reviewed literature, a general and well-established method for the synthesis of phenylacetylindoles can be applied.[5] This typically involves a two-step process:

- Friedel-Crafts Acylation: The indole ring is first acylated at the 3-position using an appropriate acylating agent. In this case, 4-methylphenylacetyl chloride would be reacted with indole in the presence of a Lewis acid catalyst.
- N-Alkylation: The resulting intermediate is then N-alkylated on the indole nitrogen with a pentyl halide (e.g., 1-bromopentane) under basic conditions to yield the final product.



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Caption: Plausible synthetic workflow for **JWH 251 4-methylphenyl isomer**.

## Analytical Characterization

The differentiation of positional isomers such as the 2-, 3-, and 4-methylphenyl isomers of JWH 251 is a significant analytical challenge. Advanced analytical techniques are required for unambiguous identification. High-resolution mass spectrometry (HRMS) coupled with liquid chromatography (LC) is a powerful tool for this purpose.[6][7] Furthermore, ion mobility-mass spectrometry (IM-MS) has shown considerable promise in separating and characterizing structurally similar synthetic cannabinoid isomers and their metabolites.[8] The collision cross section (CCS) values obtained from IM-MS can serve as an additional identifying parameter alongside retention time and mass-to-charge ratio.[8]

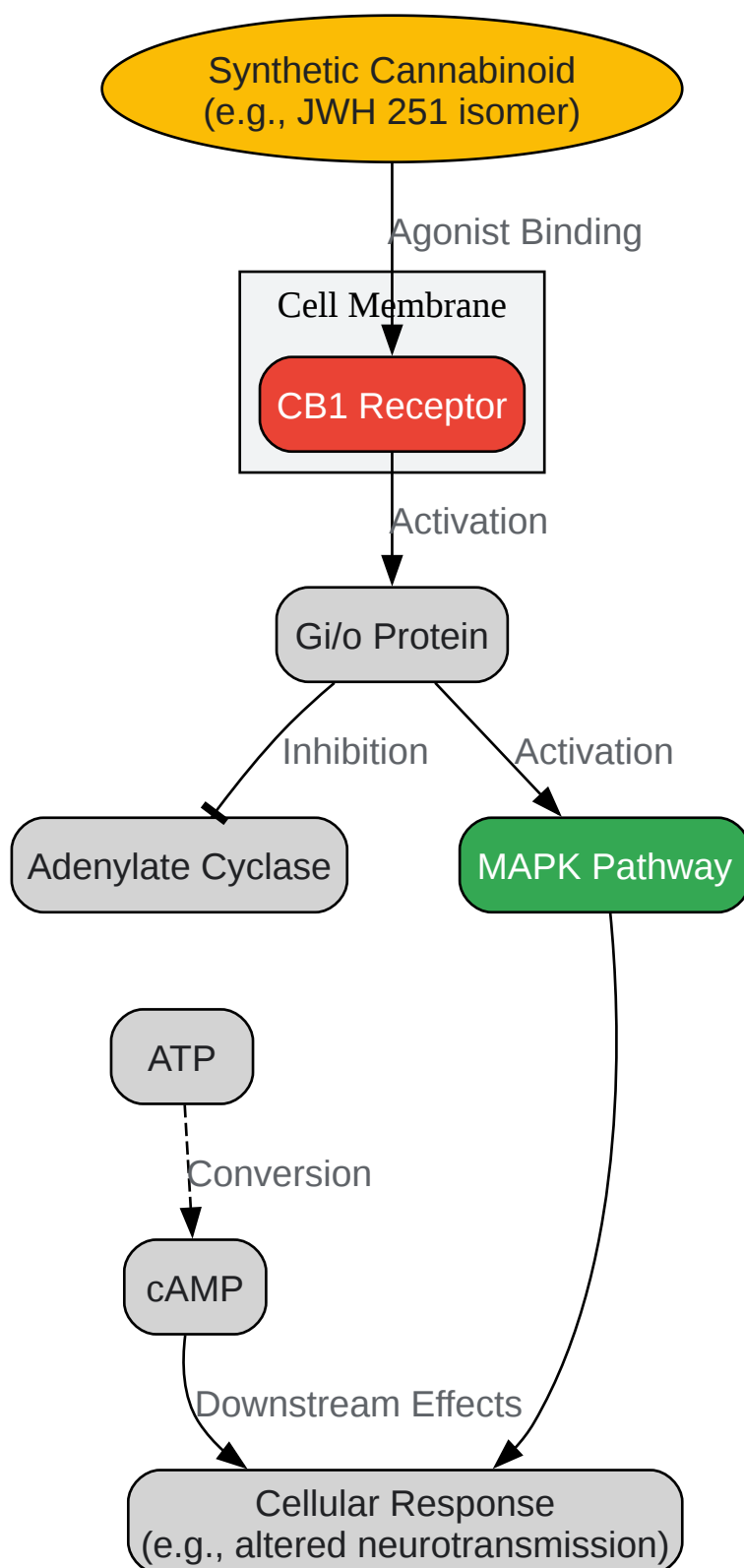
## Pharmacology and Toxicology

### Pharmacodynamics of the Phenylacetylindole Class

The parent compound, JWH 251 (the 2-methylphenyl isomer), is a cannabinoid agonist with a binding affinity ( $K_i$ ) of 29 nM for the CB1 receptor and 146 nM for the CB2 receptor,

demonstrating a roughly five-fold selectivity for the CB1 receptor.[1][9] Synthetic cannabinoids of this class exert their effects by mimicking the actions of endogenous cannabinoids (e.g., anandamide) at these receptors.[2][10]

Activation of the CB1 receptor, which is predominantly expressed in the central nervous system, is responsible for the psychoactive effects of these compounds.[2] The CB2 receptor is primarily found in the peripheral nervous system and immune cells, and its activation is associated with anti-inflammatory and immunomodulatory effects.[2]



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Caption: General signaling pathway for CB1 receptor activation.

## A Note on the 4-methylphenyl Isomer

It is crucial to emphasize that the specific biological and toxicological properties of the **JWH 251 4-methylphenyl isomer** have not been characterized.[3] While it can be inferred that this compound will likely exhibit activity as a cannabinoid receptor agonist, its precise binding affinities, efficacy, and metabolic fate are unknown without empirical data. Positional changes of the methyl group on the phenyl ring can alter the molecule's conformation and its fit within the receptor binding pocket, potentially leading to significant differences in potency and selectivity compared to the 2-methylphenyl isomer (JWH 251)[1] or the 3-methylphenyl isomer. [11]

The general toxicological profile of synthetic cannabinoids can include a range of adverse effects, such as tachycardia, agitation, psychosis, and in some cases, more severe cardiovascular and neurological complications.[2][12]

## Legal Status

In the United States, all CB1 receptor agonists of the 3-phenylacetylindole class, such as JWH-251, are classified as Schedule I Controlled Substances.[1] This classification generally extends to its positional isomers, including the 4-methylphenyl isomer, under the Federal Analogue Act. Researchers must ensure compliance with all applicable local, state, and federal regulations when handling these compounds.

## Conclusion

The 4-methylphenyl isomer of JWH 251 is a distinct chemical entity within the broader class of phenylacetylindole synthetic cannabinoids. While its fundamental chemical and physical properties are documented, a significant knowledge gap exists regarding its specific pharmacological and toxicological profile. This guide provides a foundational understanding for researchers, emphasizing the importance of precise analytical characterization and the need for empirical studies to elucidate the biological activity of this and other novel synthetic compounds.

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